

A Comprehensive Technical Guide to 2,2'-Bi-1,3-dioxane

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Compound of Interest

Compound Name: 2,2'-Bi-1,3-dioxane

Cat. No.: B15479400

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This technical guide provides a detailed overview of **2,2'-Bi-1,3-dioxane**, a heterocyclic organic compound. The document covers its nomenclature, physicochemical properties, and representative experimental protocols for its synthesis and characterization.

Nomenclature and Identification

2,2'-Bi-1,3-dioxane is a molecule composed of two 1,3-dioxane rings connected by a single bond at the 2-position of each ring. It is systematically named and identified by various synonyms and registry numbers, crucial for accurate database searches and procurement. The IUPAC name for this compound is 2-(1,3-dioxan-2-yl)-1,3-dioxane.

Table 1: Alternative Names and Identifiers for **2,2'-Bi-1,3-dioxane**

Identifier Type	Identifier
IUPAC Name	2-(1,3-dioxan-2-yl)-1,3-dioxane
Synonyms	2,2'-Bis(1,3-dioxane), Ethanedial, cyclic 1,1:2,2-bis(1,3-propanediyl acetal)
CAS Number	6705-89-1[1][2][3][4][5]
Molecular Formula	C ₈ H ₁₄ O ₄
Molecular Weight	174.19 g/mol
InChI	InChI=1S/C8H14O4/c1-3-9-7(10-4-1)8-11-5-2-6-12-8/h7-8H,1-6H2
InChIKey	BQMJRGMPYWXDPC-UHFFFAOYSA-N[6]
SMILES	C1COCC(O1)C2COCCO2
PubChem CID	23172[6]
UNII	YC9M5A2V4L[6]
DSSTox Substance ID	DTXSID60217339[6]

Physicochemical Properties

The physical and chemical properties of **2,2'-Bi-1,3-dioxane** are essential for its handling, storage, and application in experimental settings. The following table summarizes key computed and experimentally determined properties.

Table 2: Physicochemical Properties of **2,2'-Bi-1,3-dioxane**

Property	Value	Source
Molecular Weight	146.14 g/mol [1][4]	Protheragen[1], PubChem[6]
Molecular Formula	C6H10O4[1][4]	Protheragen[1], PubChem[6]
Boiling Point	190.9°C at 760 mmHg	Chemsr[1]
Density	1.267 g/cm ³	Chemsr[1]
XLogP3-AA (Computed)	-0.5	PubChem[6]
Hydrogen Bond Donor Count	0	PubChem[6]
Hydrogen Bond Acceptor Count	4	PubChem[6]
Rotatable Bond Count	1	PubChem[6]
Exact Mass	146.05790880 g/mol	PubChem[6]
Monoisotopic Mass	146.05790880 g/mol	PubChem[6]
Topological Polar Surface Area	36.9 Å ²	PubChem[6]
Heavy Atom Count	10	PubChem[6]
Complexity (Computed)	90.3	PubChem[6]

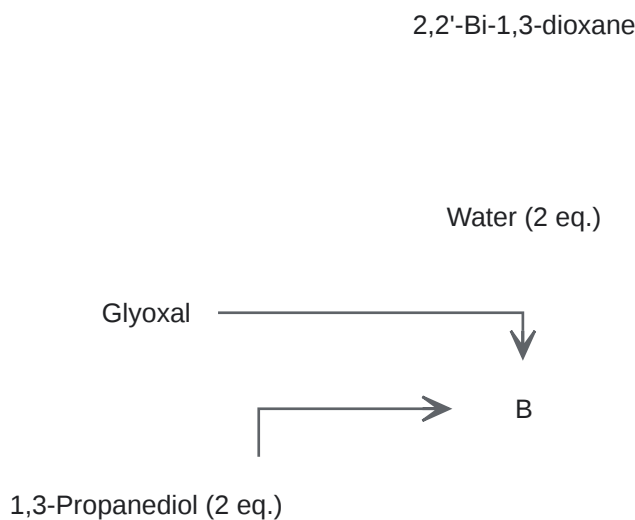
Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **2,2'-Bi-1,3-dioxane** is not readily available in the searched literature, a general and representative procedure can be derived from the well-established synthesis of 1,3-dioxanes and 1,3-dioxolanes.[7][8] The formation of the dioxane ring typically involves the acid-catalyzed acetalization of a carbonyl compound with a 1,3-diol.

3.1. Representative Synthesis of **2,2'-Bi-1,3-dioxane**

The synthesis of **2,2'-Bi-1,3-dioxane** would theoretically involve the reaction of glyoxal (the dialdehyde corresponding to the "bi" core) with two equivalents of 1,3-propanediol in the presence of an acid catalyst.

Reaction Scheme:



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Caption: General synthesis of **2,2'-Bi-1,3-dioxane**.

Materials:

- Glyoxal (40% solution in water)
- 1,3-Propanediol
- p-Toluenesulfonic acid (p-TSA) or other acid catalyst
- Toluene or benzene (for azeotropic removal of water)
- Anhydrous sodium sulfate or magnesium sulfate
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a condenser, add a solution of glyoxal in toluene.
- Add two equivalents of 1,3-propanediol to the flask.
- Add a catalytic amount of p-toluenesulfonic acid.
- Heat the mixture to reflux and continuously remove the water formed during the reaction via the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

3.2. Purification

The crude **2,2'-Bi-1,3-dioxane** can be purified by standard laboratory techniques.

Procedure:

- Distillation: If the product is a liquid and thermally stable, vacuum distillation can be employed for purification.
- Column Chromatography: For smaller scales or for removing closely related impurities, column chromatography on silica gel is a suitable method. A solvent system such as a gradient of ethyl acetate in hexane can be used for elution.

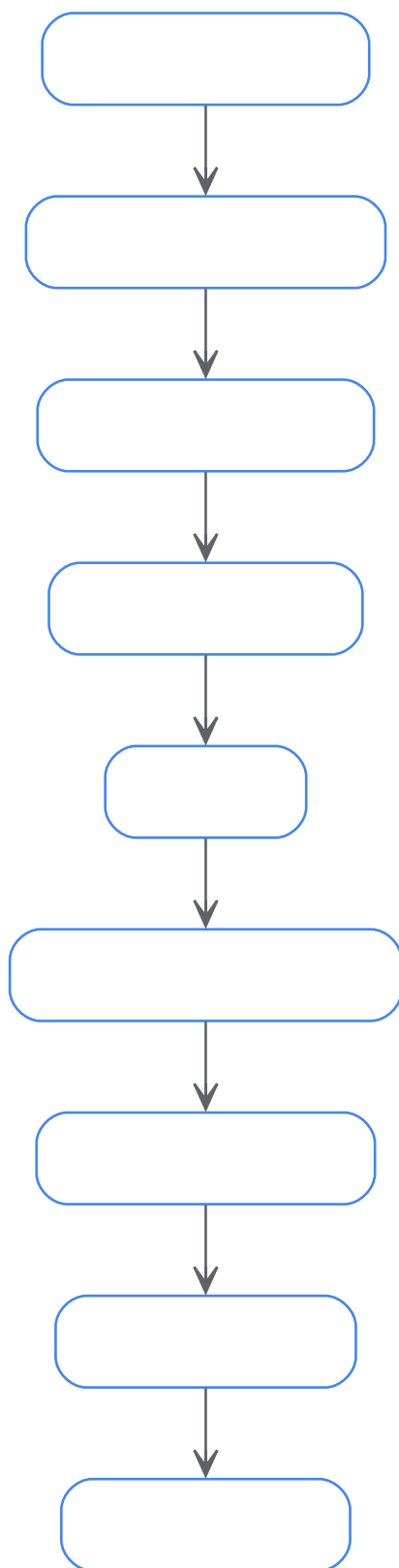
3.3. Analysis and Characterization

The identity and purity of the synthesized **2,2'-Bi-1,3-dioxane** can be confirmed using various spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the methylene protons of the dioxane rings and the methine protons at the 2-positions. The integration of the signals should correspond to the number of protons in each environment.
 - ^{13}C NMR: The carbon NMR spectrum will show distinct peaks for the different carbon environments in the molecule. Based on the structure of 1,3-dioxane, one would expect three distinct signals in the ^{13}C NMR spectrum of the parent ring.[\[9\]](#)
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound. PubChem lists GC-MS data for the related 2,2'-Bis(1,3-dioxolane), which can serve as a reference.[\[6\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic C-O stretching vibrations for the cyclic ether functional groups, typically in the range of $1140\text{--}1070\text{ cm}^{-1}$ and around 940 cm^{-1} .[\[10\]](#) The absence of a strong C=O stretching band will indicate the completion of the reaction.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates the logical workflow from starting materials to the purified and characterized product.



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Caption: Workflow for the synthesis and characterization of **2,2'-Bi-1,3-dioxane**.

This guide provides a foundational understanding of **2,2'-Bi-1,3-dioxane** for research and development purposes. The provided protocols are representative and may require optimization for specific laboratory conditions and desired product purity.

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References

- 1. 2,2'-Bi(1,3-dioxolane) | CAS#:6705-89-1 | Chemsrsc [chemsrc.com]
- 2. GSRS [precision.fda.gov]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. 2,2'-Bi(1,3-Dioxolane) - Protheragen [protheragen.ai]
- 5. cas 6705-89-1|| where to buy 2,2'-Bi(1,3-dioxolane) [english.chemenu.com]
- 6. 2,2'-Bis(1,3-dioxolane) | C₆H₁₀O₄ | CID 23172 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Synthesis and Biological Activity of New 1,3-Dioxolanes as Potential Antibacterial and Antifungal Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. docbrown.info [docbrown.info]
- 10. infrared spectrum of 1,3-dioxane C₄H₈O₂ prominent wavenumbers cm⁻¹ detecting functional groups present finger print for identification of 1,3-dioxane image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
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